

# Isorhamnetin 3-gentiobioside: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Isorhamnetin 3-gentiobioside*

Cat. No.: *B15592804*

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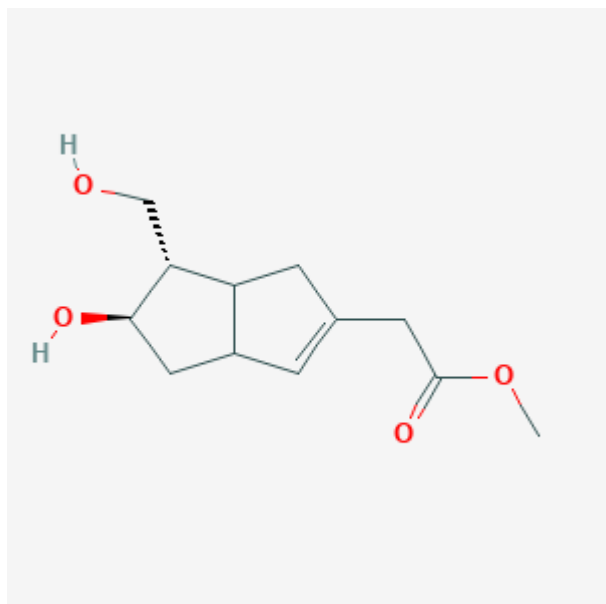
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This technical guide provides an in-depth overview of the chemical structure, properties, and known biological activities of **Isorhamnetin 3-gentiobioside**, a flavonoid glycoside of interest to researchers in pharmacology, cell biology, and drug development. This document summarizes key quantitative data, outlines relevant experimental protocols, and visualizes associated biological pathways.

## Chemical Structure and Properties

**Isorhamnetin 3-gentiobioside** is a naturally occurring flavonoid, specifically an O-methylated flavonol glycoside. Its structure consists of the aglycone isorhamnetin linked to a gentiobiose sugar moiety.

Chemical Structure:



**Figure 1.** 2D chemical structure of **Isorhamnetin 3-gentiobioside**.

#### Physicochemical Properties:

While specific experimental data for the melting and boiling points of **Isorhamnetin 3-gentiobioside** are not readily available in the current literature, data for its aglycone, isorhamnetin, is provided for reference.

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>32</sub> O <sub>17</sub>	[1]
Molecular Weight	640.54 g/mol	[1]
Solubility	Soluble in DMSO (125 mg/mL)	[MedChemExpress Data]
Isorhamnetin Melting Point	311 - 314 °C	[PubChem Data for Isorhamnetin]
Isorhamnetin Boiling Point	Not available	

## Biological Activities and Quantitative Data

**Isorhamnetin 3-gentiobioside** has demonstrated notable biological activities in preliminary studies. The primary reported activities include the promotion of cancer cell proliferation and

antioxidant effects through radical scavenging.

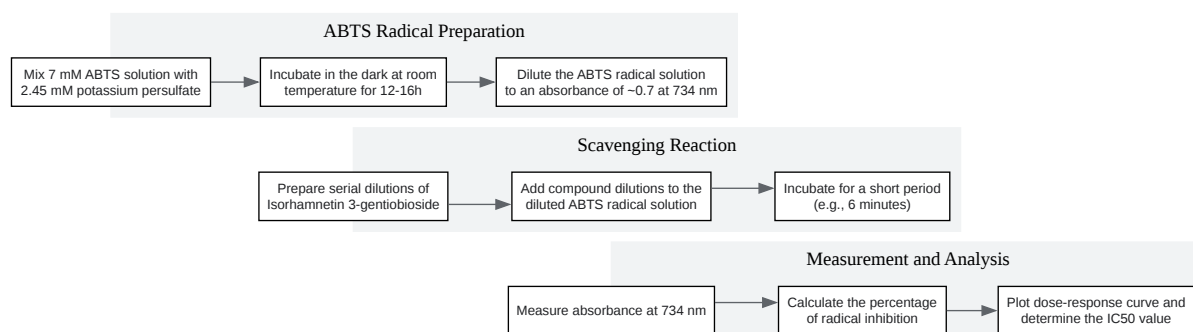
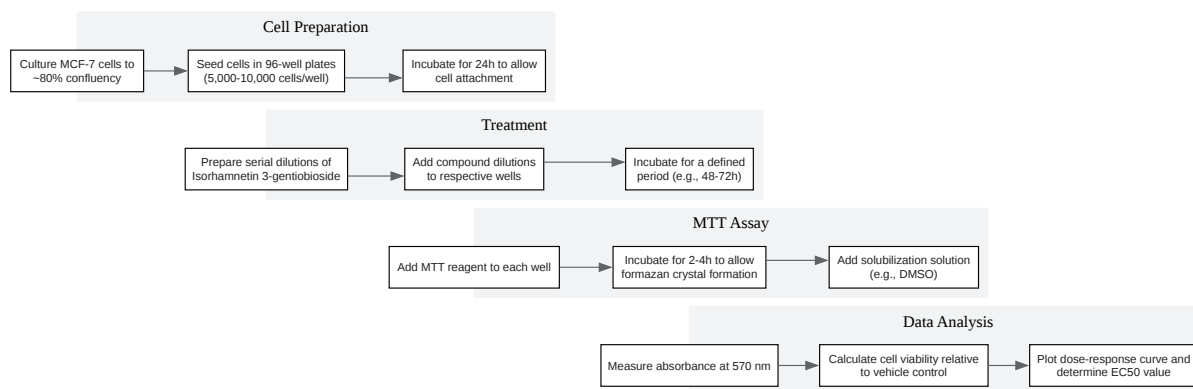
Activity	Cell Line/Assay	Result (EC50/IC50)	Source
DNA Synthesis Activation	MCF-7 human breast cancer cells	3.1 µg/mL (EC50)	[MedChemExpress Data]
ABTS Radical Scavenging	Chemical Assay	33.43 µg/mL (IC50)	[MedChemExpress Data]

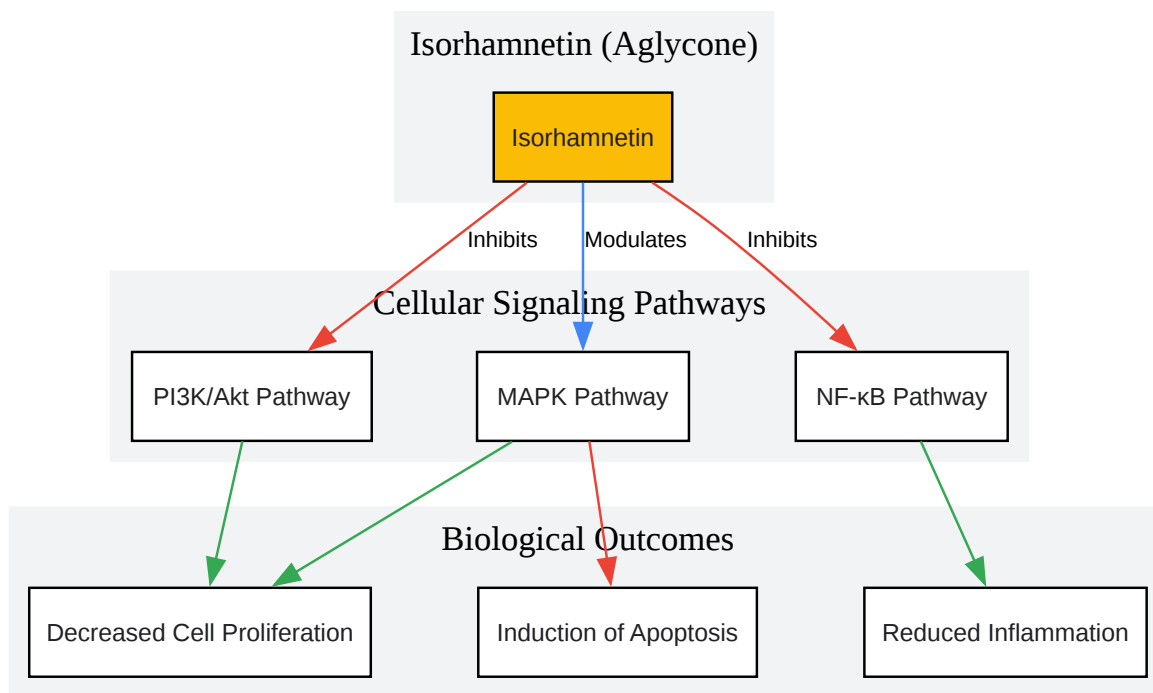
## Experimental Protocols

Detailed methodologies for assessing the biological activities of **Isorhamnetin 3-gentiobioside** are crucial for reproducible research. The following sections outline standard protocols for the key experiments cited.

### MCF-7 Cell Proliferation Assay (EC50 Determination)

This protocol describes a typical workflow for determining the half-maximal effective concentration (EC50) of a compound that promotes cell proliferation.





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## References

- 1. mdpi.com [mdpi.com]
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